

Spectroscopic Blueprint of Ethyl Azetidine-3-carboxylate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Ethyl azetidine-3-carboxylate

CAS No.: 791775-01-4

Cat. No.: B1358027

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Abstract

This technical guide provides a comprehensive examination of the spectral characteristics of **Ethyl Azetidine-3-carboxylate**, a heterocyclic compound of significant interest in medicinal chemistry and drug development. While empirical data for this specific molecule is not readily available in public databases, this document leverages foundational spectroscopic principles and data from analogous structures to present a detailed, predictive analysis. We will delve into the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights into the structural nuances of this molecule. Furthermore, this guide furnishes detailed, field-proven protocols for the acquisition of such spectra, intended to empower researchers in their synthetic and analytical endeavors.

Introduction: The Azetidine Scaffold in Modern Chemistry

Azetidines are four-membered nitrogen-containing heterocycles that serve as crucial building blocks in the synthesis of a wide array of biologically active compounds. Their strained ring system imparts unique conformational and electronic properties, making them attractive

scaffolds for the design of novel therapeutics. **Ethyl azetidine-3-carboxylate**, with its ester functionality, represents a versatile intermediate for further chemical elaboration. A thorough understanding of its spectroscopic signature is paramount for its unambiguous identification, purity assessment, and the characterization of its derivatives. This guide aims to provide a predictive yet scientifically rigorous spectroscopic blueprint of this molecule.

Predicted ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an unparalleled tool for the structural elucidation of organic molecules. Based on the structure of **Ethyl Azetidine-3-carboxylate**, we can predict the key features of its ^1H and ^{13}C NMR spectra.

Predicted ^1H NMR Spectrum

The proton NMR spectrum is expected to exhibit distinct signals corresponding to the ethyl group and the azetidine ring protons.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 4.1-4.2	Quartet (q)	2H	-O-CH ₂ -CH ₃
~ 3.6-3.8	Triplet (t)	2H	Azetidine CH ₂ (positions 2 & 4, adjacent to N)
~ 3.3-3.5	Multiplet (m)	1H	Azetidine CH (position 3)
~ 2.0-2.5	Broad singlet (br s)	1H	NH
~ 1.2-1.3	Triplet (t)	3H	-O-CH ₂ -CH ₃

Causality Behind Predictions: The chemical shifts are predicted based on the electronegativity of adjacent atoms and the overall electronic environment. The methylene protons of the ethyl group are deshielded by the neighboring oxygen atom, hence their downfield shift. The azetidine ring protons adjacent to the nitrogen are also deshielded. The methine proton at

position 3 is expected to be a multiplet due to coupling with the adjacent methylene protons. The N-H proton signal is often broad and its chemical shift can vary depending on the solvent and concentration.

Predicted ^{13}C NMR Spectrum

The carbon NMR spectrum will provide information on the carbon skeleton of the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment
~ 172-175	C=O (Ester carbonyl)
~ 60-62	-O-CH ₂ -CH ₃
~ 45-50	Azetidine CH ₂ (positions 2 & 4)
~ 35-40	Azetidine CH (position 3)
~ 14-15	-O-CH ₂ -CH ₃

Causality Behind Predictions: The carbonyl carbon of the ester is the most deshielded due to the double bond to oxygen. The carbon of the ethyl group attached to the oxygen is also significantly deshielded. The azetidine ring carbons are in the aliphatic region, with those adjacent to the nitrogen appearing at a lower field.

Experimental Protocol for NMR Spectroscopy

This protocol outlines a standardized procedure for acquiring high-quality NMR spectra of small molecules like **Ethyl Azetidine-3-carboxylate**.

Instrumentation: A 400 MHz (or higher) NMR spectrometer equipped with a 5 mm probe.

Sample Preparation:

- Weigh approximately 5-10 mg of the purified **Ethyl Azetidine-3-carboxylate** into a clean, dry vial.
- Add approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆). Chloroform-d is often a good first choice for many organic molecules.

- Ensure the sample is fully dissolved. Gentle vortexing or sonication may be applied if necessary.
- Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to remove any particulate matter.
- Cap the NMR tube securely.

Data Acquisition:

- Insert the sample into the spectrometer.
- Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- Acquire a standard ^1H NMR spectrum. Typical parameters include a 30-45° pulse angle, a spectral width of 12-16 ppm, and a sufficient number of scans to achieve a good signal-to-noise ratio (typically 8-16 scans).
- Acquire a proton-decoupled ^{13}C NMR spectrum. This will require a larger number of scans (e.g., 1024 or more) due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- Process the acquired data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts (typically to the residual solvent peak or an internal standard like TMS).

Self-Validating System: The consistency between the ^1H and ^{13}C NMR data serves as a self-validation point. For instance, the number of distinct proton and carbon signals should match the number of unique proton and carbon environments in the proposed structure.

Visualization of NMR Workflow



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Caption: Workflow for NMR analysis of **Ethyl azetidine-3-carboxylate**.

Predicted Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **Ethyl Azetidine-3-carboxylate** is expected to show characteristic absorption bands for the secondary amine and the ester group.

Predicted Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~ 3350-3310 (weak to medium)	N-H stretch	Secondary Amine
~ 2980-2850 (medium)	C-H stretch	Aliphatic
~ 1750-1735 (strong)	C=O stretch	Aliphatic Ester
~ 1250-1020 (medium)	C-N stretch	Aliphatic Amine
~ 1300-1000 (strong)	C-O stretch	Ester

Causality Behind Predictions: The N-H stretching vibration of secondary amines typically appears as a single, relatively weak band in the 3350-3310 cm⁻¹ region. The most prominent feature is expected to be the strong C=O stretching absorption of the aliphatic ester at around 1750-1735 cm⁻¹. The C-O stretching of the ester and the C-N stretching of the amine will also be present in the fingerprint region.

Experimental Protocol for IR Spectroscopy

This protocol describes the acquisition of an IR spectrum for a liquid sample using the thin-film method.

Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer.

Sample Preparation:

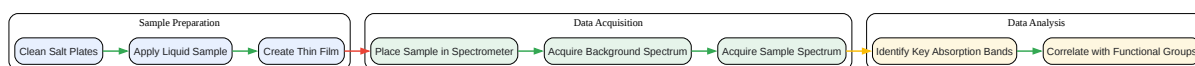
- Obtain two clean, dry salt plates (e.g., NaCl or KBr) from a desiccator.
- Using a clean Pasteur pipette, place one or two drops of neat **Ethyl Azetidine-3-carboxylate** onto the center of one salt plate.
- Carefully place the second salt plate on top of the first, allowing the liquid to spread and form a thin film between the plates.
- Ensure there are no air bubbles in the film.

Data Acquisition:

- Place the salt plate assembly into the sample holder of the FT-IR spectrometer.
- Acquire a background spectrum of the empty sample compartment to subtract atmospheric and instrumental interferences.
- Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Process the spectrum to identify the key absorption bands and their corresponding wavenumbers.

Self-Validating System: The presence of both a distinct N-H stretch and a strong C=O stretch would provide strong evidence for the correct structure, as these two functional groups are key features of **Ethyl Azetidine-3-carboxylate**.

Visualization of IR Spectroscopy Workflow



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Caption: Workflow for IR analysis of **Ethyl azetidine-3-carboxylate**.

Predicted Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **Ethyl Azetidine-3-carboxylate**, we will consider Electron Ionization (EI) as the ionization method.

Molecular Ion (M^+): The molecular formula is $C_6H_{11}NO_2$. The nominal molecular weight is 129 g/mol. Since it contains an odd number of nitrogen atoms, the molecular ion peak is expected at an odd m/z value, specifically $m/z = 129$.

Predicted Fragmentation Pattern

The fragmentation of the molecular ion will be driven by the presence of the azetidine ring and the ethyl ester group.

Predicted m/z	Proposed Fragment	Fragmentation Pathway
129	$[C_6H_{11}NO_2]^+$	Molecular Ion (M^+)
100	$[M - C_2H_5]^+$	Loss of an ethyl radical
84	$[M - OCH_2CH_3]^+$	Loss of an ethoxy radical
56	$[C_3H_6N]^+$	α -cleavage of the azetidine ring
72	$[C_3H_4O_2]^+$	Cleavage of the azetidine ring

Causality Behind Predictions: The molecular ion, upon formation, can undergo several fragmentation pathways. A common fragmentation for ethyl esters is the loss of the ethoxy radical ($\bullet OCH_2CH_3$) to form a stable acylium ion. Another possibility is the loss of an ethyl radical. For cyclic amines, α -cleavage (cleavage of a bond adjacent to the nitrogen atom) is a characteristic fragmentation pathway, which would lead to the formation of a stable iminium ion.

Experimental Protocol for Mass Spectrometry

This protocol describes a general procedure for acquiring an EI mass spectrum.

Instrumentation: A mass spectrometer equipped with an Electron Ionization (EI) source, often coupled with a Gas Chromatography (GC) system for sample introduction.

Sample Preparation:

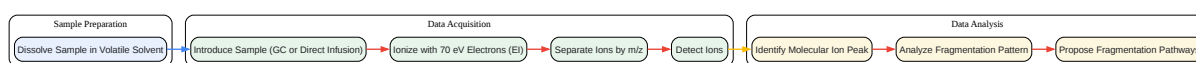
- Prepare a dilute solution of **Ethyl Azetidine-3-carboxylate** in a volatile organic solvent (e.g., methanol or dichloromethane) at a concentration of approximately 1 mg/mL.

Data Acquisition:

- Introduce the sample into the mass spectrometer. If using a GC-MS system, inject a small volume (e.g., 1 μ L) of the solution into the GC, which will separate the compound before it enters the MS. For direct infusion, a heated probe can be used.
- The sample is vaporized and enters the ion source, where it is bombarded with a beam of high-energy electrons (typically 70 eV).
- The resulting ions are accelerated and separated by the mass analyzer according to their mass-to-charge ratio (m/z).
- The detector records the abundance of each ion, generating the mass spectrum.

Self-Validating System: The observation of a molecular ion at the expected m/z of 129, along with fragment ions that can be logically derived from the parent structure, provides strong validation for the compound's identity.

Visualization of Mass Spectrometry Workflow



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- To cite this document: BenchChem. [Spectroscopic Blueprint of Ethyl Azetidine-3-carboxylate: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1358027/docs#spectroscopic-blueprint-of-ethyl-azetidine-3-carboxylate-an-in-depth-technical-guide>]

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